

# Essential Safety and Operational Guide for Handling Gly-Gly-Gly-PEG4-DBCO

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## Compound of Interest

Compound Name: Gly-Gly-Gly-PEG4-DBCO

Cat. No.: B8104345

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For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the proper handling, storage, and disposal of **Gly-Gly-Gly-PEG4-DBCO**, a PEGylated ADC linker used in the synthesis of antibody-drug conjugates (ADCs).<sup>[1][2]</sup> Adherence to these protocols is essential for ensuring laboratory safety and maintaining the integrity of your research. The toxicological properties of this specific compound have not been thoroughly investigated, therefore it must be handled with appropriate caution.<sup>[3]</sup>

## Personal Protective Equipment (PPE)

To minimize exposure and ensure personal safety, the following PPE is mandatory when handling **Gly-Gly-Gly-PEG4-DBCO** in its powdered form and when in solution.

Operation	Required Personal Protective Equipment
Weighing and Aliquoting Powder	- Nitrile or neoprene gloves (double-gloving recommended)[4] - Lab coat or disposable gown[4] - Safety glasses with side shields or chemical splash goggles[3][4] - Face mask or respirator (if not handled in a chemical fume hood)[4]
Dissolving in Solvent	- Nitrile or neoprene gloves[4] - Lab coat or disposable gown[4] - Chemical splash goggles[3][4]
Performing Reactions	- Nitrile or neoprene gloves[4] - Lab coat or disposable gown[4] - Chemical splash goggles[3][4]
Handling Waste	- Nitrile or neoprene gloves[4] - Lab coat or disposable gown[4] - Chemical splash goggles[4]

Note: All personnel handling chemicals are required to wear, at a minimum, pants, closed-toe shoes, a lab coat, and eye protection.[4] For applications involving hazardous drugs, such as in the context of ADCs, more stringent PPE like "bunny suit" coveralls, face shields, and respirators may be necessary.[4][5]

## Hazard Identification and First Aid

Based on surrogate safety data for similar DBCO compounds, the primary hazards are related to irritation and potential toxicity.

Hazard Class	Hazard Statement
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed[3]
Skin Corrosion/Irritation (Category 2)	H315: Causes skin irritation[3]
Serious Eye Damage/Eye Irritation (Category 2A)	H319: Causes serious eye irritation[3]
Specific target organ toxicity — single exposure (Category 3)	H335: May cause respiratory irritation[3][6]

#### First Aid Measures:

- Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen and seek medical attention.[3]
- Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. If irritation develops, seek medical attention.[3]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention.[3][6]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and consult a physician. Never give anything by mouth to an unconscious person.[3]

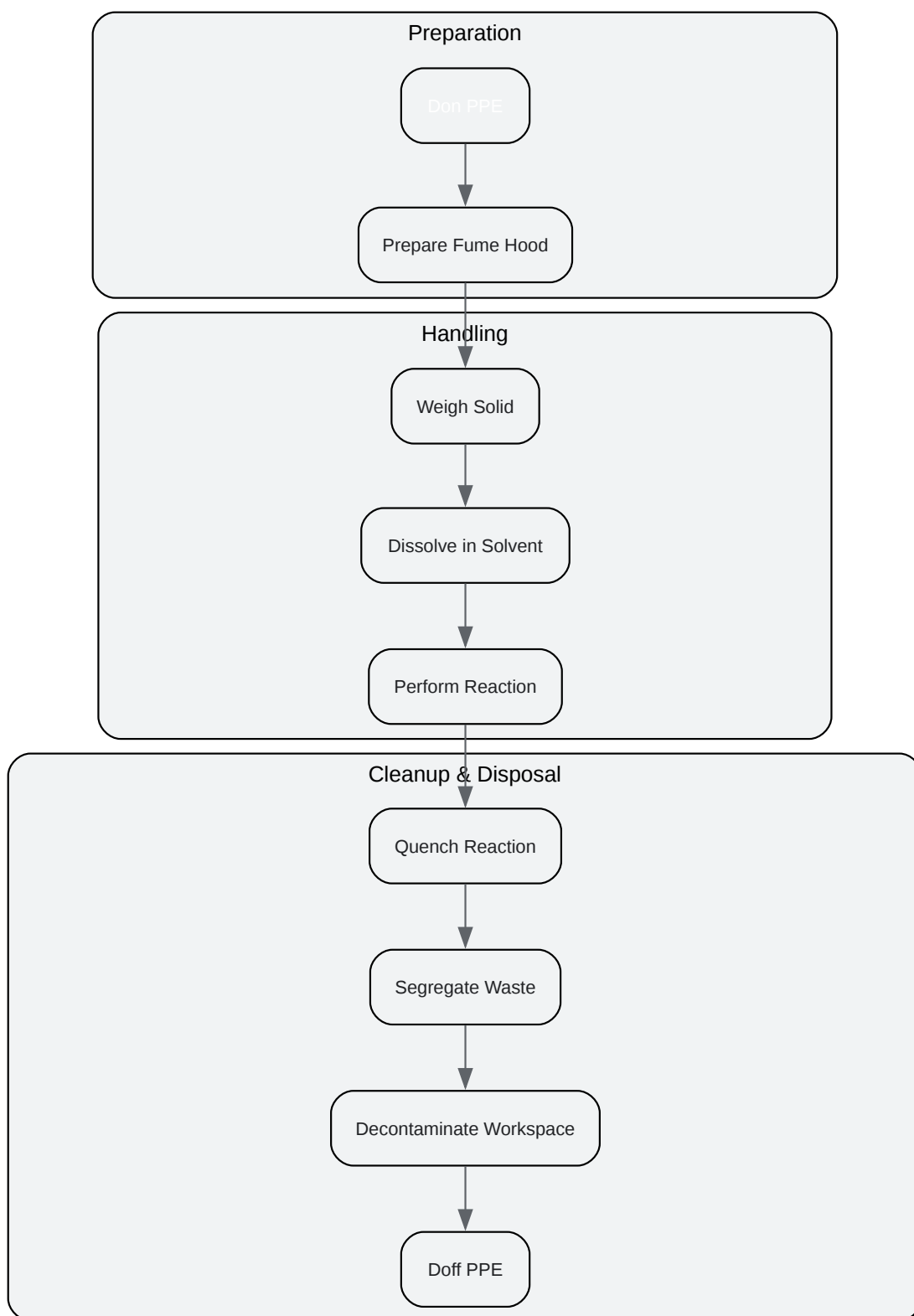
## Experimental Protocols: Handling and Storage

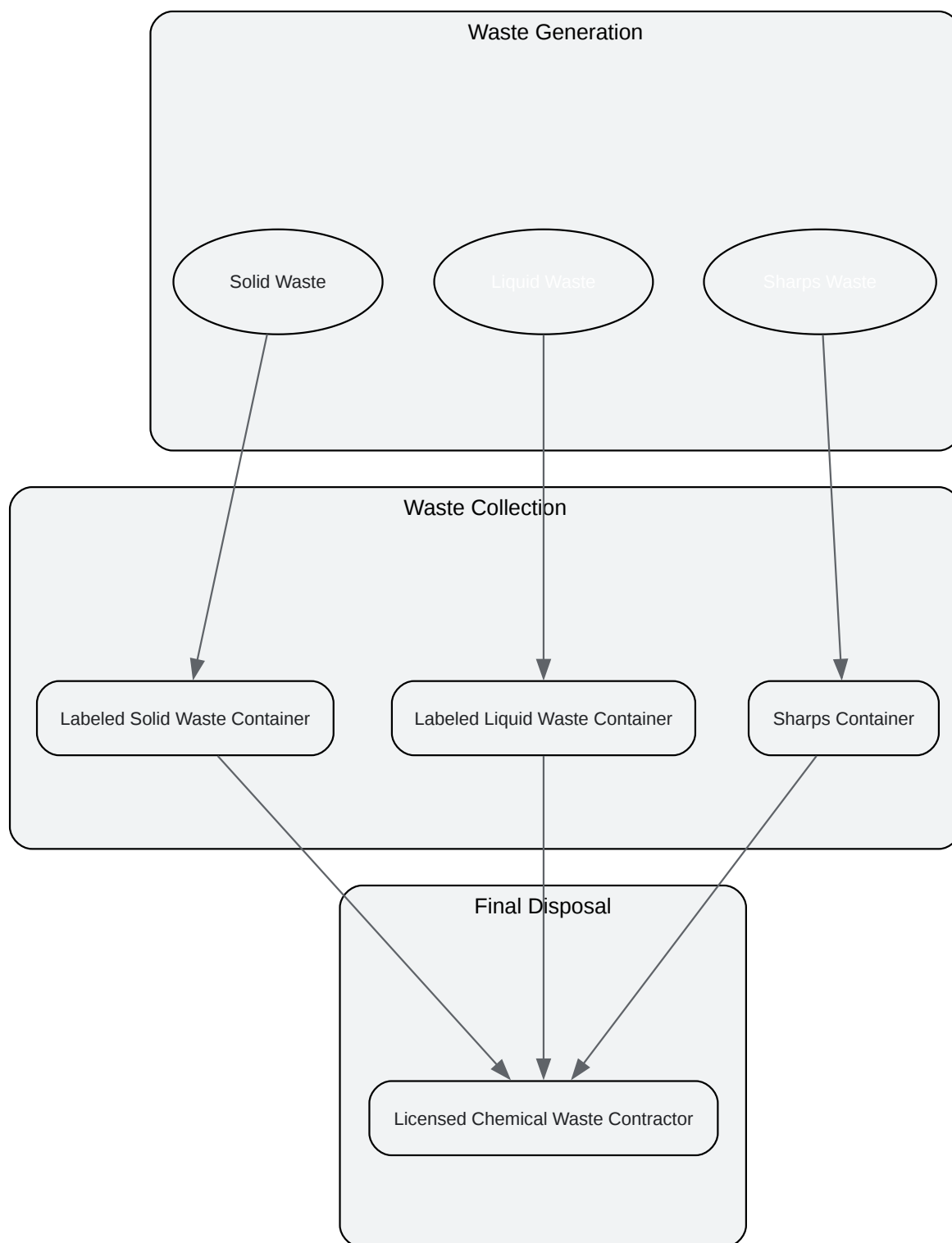
#### Receiving and Storage:

Upon receipt, visually inspect the container for any damage or leaks. Store the compound in a tightly sealed container at -20°C in a cool, dry, and well-ventilated area.[1][2] Keep away from strong acids, alkalis, and oxidizing agents.[4] Stock solutions can be stored at -80°C for up to 6 months or at -20°C for up to 1 month.[1][7]

#### Safe Handling Workflow:

The following diagram outlines the general workflow for safely handling **Gly-Gly-Gly-PEG4-DBCO**.





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